

Application Notes and Protocols: Synthesis of 3-Chloro-3-ethylhexane

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Compound of Interest

Compound Name: 3-Chloro-3-ethylhexane

Cat. No.: B048456

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Introduction

3-Chloro-3-ethylhexane is a tertiary alkyl halide. This document outlines a detailed protocol for its synthesis via a nucleophilic substitution reaction (SN1) from its corresponding tertiary alcohol, 3-ethyl-3-hexanol, using hydrochloric acid. This method is a common and effective way to produce tertiary alkyl halides.^[1] The reaction proceeds through a stable tertiary carbocation intermediate.^{[1][2]}

Physicochemical Properties of 3-Chloro-3-ethylhexane

Property	Value
Molecular Formula	C ₈ H ₁₇ Cl ^{[3][4]}
Molecular Weight	148.67 g/mol ^{[3][5]}
Boiling Point	163.9°C at 760 mmHg ^{[4][6]}
Density	0.864 g/cm ³ ^{[4][6]}
Refractive Index	1.424 ^{[4][6]}
Flash Point	47.1°C ^{[4][6]}
Vapor Pressure	2.64 mmHg at 25°C ^{[4][6]}
CAS Number	116530-76-8 ^{[3][4]}

Experimental Protocol

Materials:

- 3-ethyl-3-hexanol
- Concentrated hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water
- Round-bottom flask
- Separatory funnel
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Beakers, graduated cylinders, and other standard laboratory glassware
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, place 3-ethyl-3-hexanol. Cool the flask in an ice bath.
- **Addition of HCl:** Slowly add an equimolar amount of cold, concentrated hydrochloric acid to the flask while stirring continuously. The reaction is exothermic, so maintain the temperature of the ice bath.
- **Reaction:** After the addition is complete, allow the mixture to stir in the ice bath for 30 minutes. Then, remove the ice bath and let the mixture stir at room temperature for an

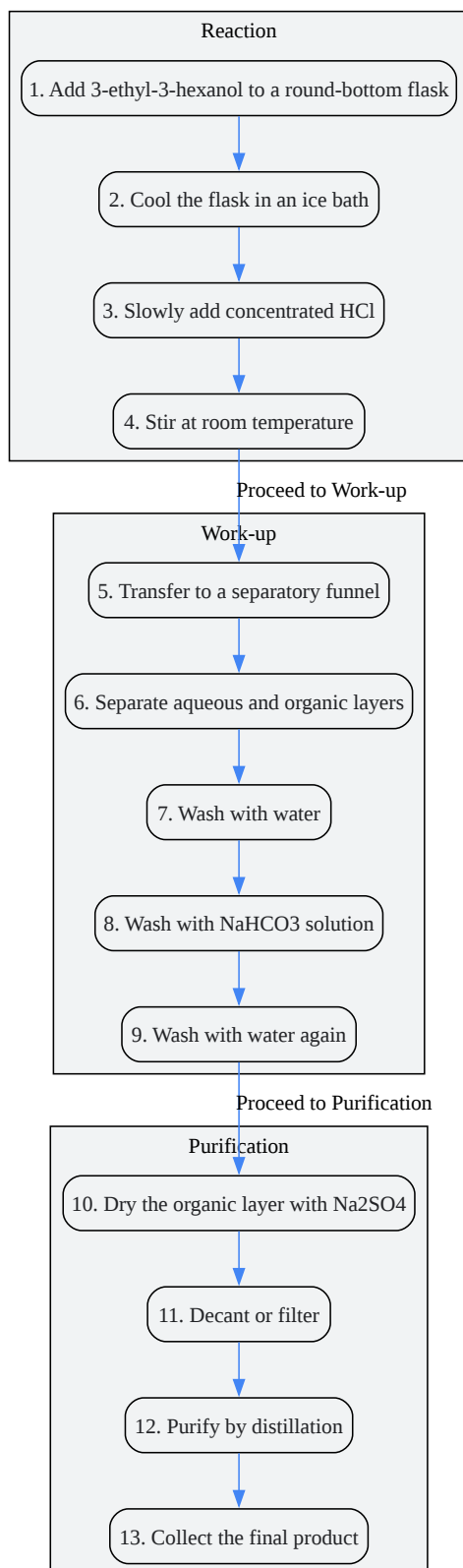
additional 1-2 hours to ensure the reaction goes to completion.

- Work-up and Extraction:
 - Transfer the reaction mixture to a separatory funnel. Two layers will form: an upper organic layer (the product) and a lower aqueous layer.
 - Separate the layers and discard the aqueous layer.
 - Wash the organic layer with cold deionized water to remove any remaining acid. Separate the layers.
 - Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any residual acid. Carbon dioxide gas will evolve, so vent the separatory funnel frequently. Separate the layers.
 - Wash the organic layer again with deionized water. Separate the layers.
- Drying: Transfer the organic layer to a clean, dry beaker and dry it over anhydrous sodium sulfate.
- Purification: Decant or filter the dried organic layer into a distillation flask. Purify the **3-chloro-3-ethylhexane** by distillation. Collect the fraction boiling at approximately 164°C.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Concentrated hydrochloric acid is corrosive and toxic. Handle with extreme care.
- 3-ethyl-3-hexanol is flammable. Keep away from open flames.
- The work-up procedure involving sodium bicarbonate will produce CO₂ gas, which can cause a pressure buildup in the separatory funnel. Vent frequently.

Experimental Workflow

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Caption: Workflow for the synthesis of **3-chloro-3-ethylhexane**.

Reaction Mechanism: SN1

The synthesis of **3-chloro-3-ethylhexane** from 3-ethyl-3-hexanol with hydrochloric acid proceeds via an SN1 (Substitution Nucleophilic Unimolecular) mechanism.^[1]

- Protonation of the Alcohol: The hydroxyl group of the 3-ethyl-3-hexanol is protonated by the hydrochloric acid. This converts the poor leaving group (-OH) into a good leaving group (H₂O).^[7]
- Formation of a Carbocation: The protonated alcohol dissociates, forming a stable tertiary carbocation and a water molecule. This is the slow, rate-determining step of the reaction.^[1]^[2]
- Nucleophilic Attack: The chloride ion (Cl⁻) from the hydrochloric acid acts as a nucleophile and attacks the electrophilic carbocation, forming the final product, **3-chloro-3-ethylhexane**.^[1]^[7]

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